

ZONYL FS-300: A Comprehensive Laboratory Safety and Handling Guide

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Compound of Interest

Compound Name: ZONYL FS-300

Cat. No.: B1180619

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

ZONYL FS-300 is a nonionic fluorosurfactant known for its ability to significantly lower surface tension in aqueous media.[1][2] Composed of 40 wt% fluorosurfactant and 60 wt% water, this clear yellow liquid has been utilized in various applications due to its effectiveness as a wetting and leveling agent.[1] However, it is important to note that ZONYL® fluorosurfactant and repellent grades were discontinued between 2009 and 2014 and have been replaced by Chemours Capstone™ fluorosurfactants.[3] This guide provides a detailed overview of the safety, handling, and disposal of **ZONYL FS-300** for laboratory use, based on available safety data sheets and technical information.

Section 1: Product Identification and Properties

This section outlines the key physical and chemical properties of **ZONYL FS-300**, crucial for safe handling and experimental design.

Property	Value	Reference
Composition	40 wt% fluorosurfactant, 60 wt% water	[1]
Appearance	Clear yellow liquid	[1]
Ionic Character	Nonionic	[1]
Density at 25°C (77°F)	9.4 lb/gal	[1]
Upper Cloud Point	> 99°C (210°F)	[1]
Solubility in other solvents	40 g/l	[4]
UN Number	3082	[4]
UN Proper Shipping Name	Environmentally hazardous substance, liquid, n.o.s. (Telomer B monoether with polyethylene glycol)	[4]
Transport Hazard Class	9	[4]
Packing Group	III	[4]

Section 2: Hazard Identification and Safety Precautions

ZONYL FS-300 is classified as toxic to aquatic organisms and may cause long-term adverse effects in the aquatic environment.[2][4] Inhalation of aerosol or fine spray mist may cause serious respiratory problems, and inhalation of decomposition products in high concentrations can lead to shortness of breath (lung oedema).[4]

GHS Classification and Precautionary Statements

While a specific GHS classification is not readily available in the provided search results, the risk and safety phrases under older regulations provide guidance:

- R51/53: Toxic to aquatic organisms, may cause long-term adverse effects in the aquatic environment.[4]

- S57: Use appropriate container to avoid environmental contamination.[4]
- S60: This material and its container must be disposed of as hazardous waste.[4]
- S61: Avoid release to the environment. Refer to special instructions/Safety data sheets.[4]

Personal Protective Equipment (PPE) Workflow

Proper PPE is essential when handling **ZONYL FS-300**. The following diagram outlines the recommended PPE workflow.

Caption: Recommended Personal Protective Equipment (PPE) workflow for handling **ZONYL FS-300**.

Section 3: Experimental Protocols and Data

This section provides an overview of the experimental context and data related to the performance of **ZONYL FS-300**.

Surface Tension Reduction

ZONYL FS-300 is highly effective at reducing the surface tension of various aqueous solutions. The following table summarizes its performance at different concentrations in various media.

Concentration (% Solid)	Surface Tension in DI Water (dyn/cm)	Surface Tension in 25% H ₂ SO ₄ (dyn/cm)	Surface Tension in 70% HNO ₃ (dyn/cm)	Surface Tension in 10% KOH (dyn/cm)	Surface Tension in 37% HCl (dyn/cm)
0.001	29	34	35	32	30
0.01	24	25	26	24	26
0.1	23	22	22	23	25

Methodology for Surface Tension Measurement: While the specific method for the data above is not detailed in the provided documents, surface tension is typically measured using a tensiometer (e.g., Du Noüy ring method or Wilhelmy plate method) at a controlled temperature

(in this case, 25°C). The instrument measures the force required to detach a probe from the liquid surface, which is then used to calculate the surface tension.

Foaming Properties

ZONYL FS-300 is described as an effective foamer.

Medium	Initial Foam Volume (mL)	Foam Volume after 10 min (mL)
DI Water	172	168
300 ppm Ca ²⁺	156	135

Methodology for Foam Volume Measurement (Ross-Miles Foam Test): The Ross-Miles foam test (ASTM D1173) is a standard method for measuring the foaming properties of surfactants. A specified volume and concentration of the surfactant solution is dropped from a fixed height into a larger volume of the same solution in a graduated cylinder. The initial foam height is measured, and then measured again after a set period (e.g., 10 minutes) to assess foam stability.

Biodegradability

ZONYL FS-300 is considered to be ultimately biodegradable according to European Regulation 648/2004/EC.[\[1\]](#) It met the 60% or greater biodegradability criteria in 28 days.[\[1\]](#)

Methodology for Biodegradability Testing (OECD 301B): The OECD 301B test (Ready Biodegradability: CO₂ Evolution Test) is a standard method to determine the ready biodegradability of organic chemicals. A solution of the test substance is inoculated with microorganisms (typically from wastewater treatment plant effluent) in a mineral medium. The degradation of the test substance is followed by measuring the amount of carbon dioxide produced over a 28-day period.

Section 4: Handling, Storage, and Disposal

Proper procedures for handling, storage, and disposal are critical to ensure laboratory safety and environmental protection.

Handling and Storage Workflow

The following diagram illustrates the key considerations for the safe handling and storage of **ZONYL FS-300**.

Caption: Workflow for the safe handling, storage, and disposal of **ZONYL FS-300**.

Disposal Considerations

ZONYL FS-300 and its container must be disposed of as hazardous waste.[4] It should not be discharged into sewer systems.[5] The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[5]

Section 5: First Aid and Emergency Procedures

In case of exposure or emergency, follow these first-aid measures and seek medical attention.

First-Aid Measures

- **Inhalation:** If inhalation of aerosol or fine spray mist occurs, move the exposed person to fresh air and keep at rest in a position comfortable for breathing. If respiratory problems develop, seek immediate medical attention.
- **Skin Contact:** Remove contaminated clothing. Wash skin with plenty of soap and water.
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.

Fire-Fighting Measures

ZONYL FS-300 is nonflammable.[1] In case of a fire involving this product, use extinguishing media appropriate for the surrounding fire.

Accidental Release Measures

For spills, wear appropriate personal protective equipment. Absorb the spill with inert material (e.g., sand, earth) and place it in a suitable container for disposal. Prevent the spill from entering drains or waterways.

This guide provides a comprehensive overview of the safety and handling of **ZONYL FS-300** in a laboratory setting. Researchers should always consult the most current and specific Safety Data Sheet for the product they are using and adhere to all institutional and regulatory guidelines.

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